

# A Technical Guide to the Nuclear Properties of Bromine-77

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Bromine-77**

Cat. No.: **B1219884**

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear properties of **Bromine-77** (<sup>77</sup>Br), a radionuclide of significant interest for the development of radiopharmaceuticals. The document details its half-life, decay characteristics, and principal gamma emissions. Furthermore, it outlines established experimental methodologies for its production, the determination of its half-life, and essential quality control procedures for its application in research and clinical settings.

**Bromine-77**'s appeal in nuclear medicine stems from its versatile decay characteristics, which include electron capture and minor positron emission, making it suitable for both diagnostic imaging and targeted radiotherapy.<sup>[1][2]</sup> A thorough understanding of its nuclear properties is paramount for its effective and safe use in the development of novel <sup>77</sup>Br-based agents.<sup>[1]</sup>

## Nuclear Properties of Bromine-77

The fundamental nuclear properties of **Bromine-77** are summarized in the tables below. The radionuclide decays predominantly via electron capture (~99.3%) with a minor fraction decaying through positron emission (~0.7%) to the stable daughter nuclide, Selenium-77 (<sup>77</sup>Se).<sup>[1]</sup>

Table 1: General Nuclear Properties of **Bromine-77**

Property	Value
Half-life (t <sub>1/2</sub> )	57.04 hours <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Primary Decay Mode	Electron Capture (EC) <a href="#">[1]</a> <a href="#">[3]</a>
Secondary Decay Mode	Positron Emission ( $\beta^+$ ) <a href="#">[1]</a> <a href="#">[3]</a>
Decay Product	Selenium-77 (77Se) (stable) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Q-value (EC)	1365.0 keV <a href="#">[1]</a>
Maximum $\beta^+$ Energy	337.0 keV <a href="#">[1]</a>

Table 2: Principal Gamma and X-ray Emissions of **Bromine-77**

The decay of **Bromine-77** is accompanied by the emission of several gamma rays and characteristic X-rays from the daughter 77Se.[\[1\]](#) The most prominent emissions, with intensities greater than 1% per decay, are detailed below.

Radiation Type	Energy (keV)	Intensity (%)
Gamma	238.98	23.10
Gamma	520.69	22.41
Gamma	297.23	4.16
Gamma	249.77	2.98
Gamma	578.91	2.96
Gamma	281.65	2.29
Gamma	817.79	2.08
X-ray K-alpha1	11.22	29.90
X-ray K-alpha2	11.18	15.46
X-ray K-beta	12.50	5.17
Annihilation Photon	511.00	1.48

Data sourced from ICRP Publication 107.[\[7\]](#)

## Experimental Protocols

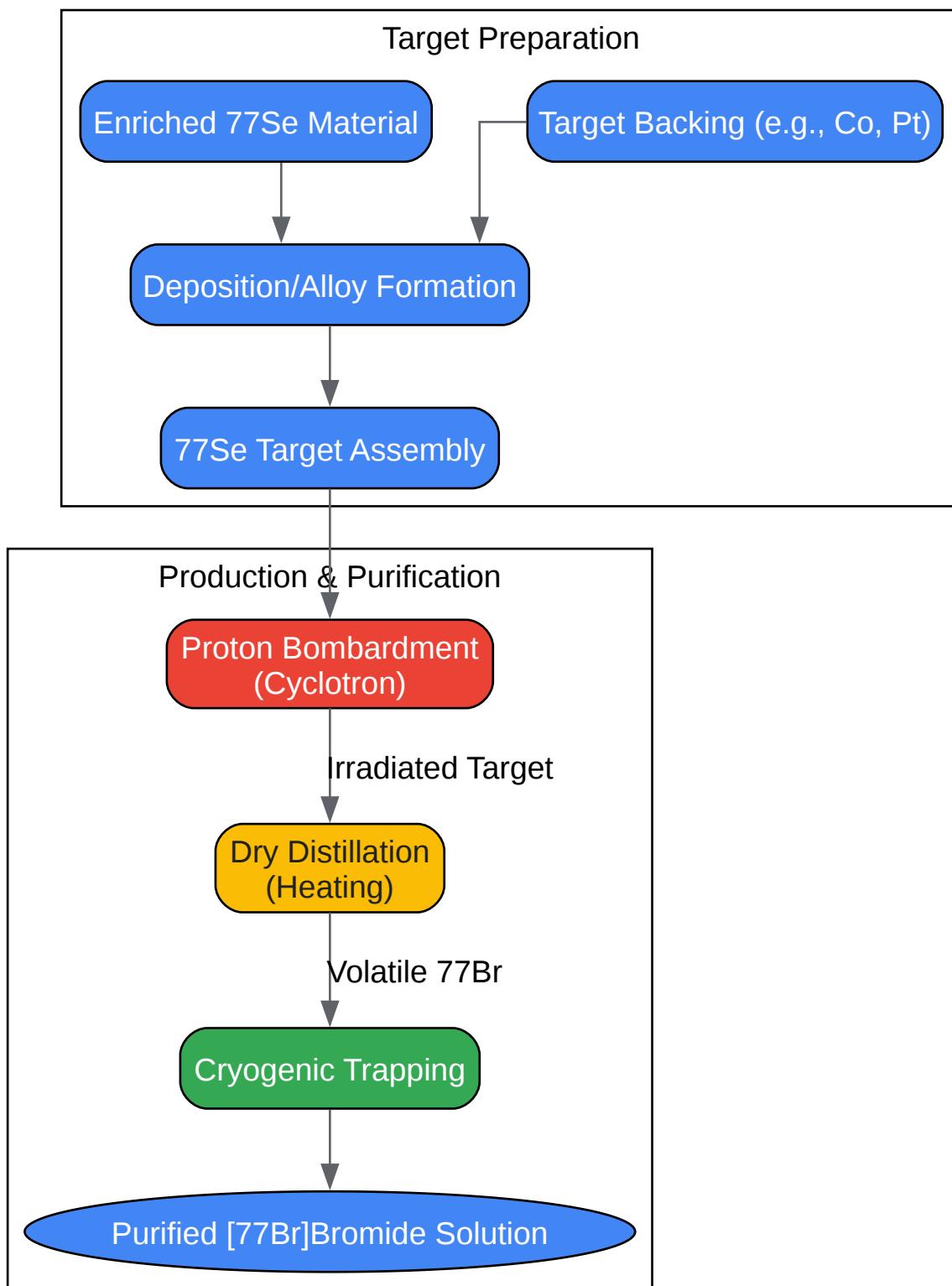
The accurate characterization and use of  $^{77}\text{Br}$  in radiopharmaceutical development necessitate standardized experimental protocols for its production, half-life verification, and quality control.

## Production and Purification of Bromine-77

**Bromine-77** is typically produced in a cyclotron.[\[1\]](#) The most common and efficient production route involves the proton bombardment of a highly enriched Selenium-77 target.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Protocol for  $^{77}\text{Se}(\text{p},\text{n})^{77}\text{Br}$  Reaction:

- Target Preparation: A thin layer of enriched  $^{77}\text{Se}$  is deposited onto a suitable backing material, such as copper, platinum, or as a CoSe intermetallic alloy.[\[1\]](#)[\[8\]](#)
- Irradiation: The target is bombarded with a proton beam, typically with energies between 10-15 MeV, in a cyclotron.[\[1\]](#)[\[8\]](#) The beam current and irradiation time are optimized to maximize  $^{77}\text{Br}$  yield while minimizing radionuclidic impurities.[\[1\]](#)
- Purification (Dry Distillation): Post-irradiation, the  $^{77}\text{Br}$  must be chemically separated from the selenium target material. A common and effective method is dry distillation. The irradiated target is heated in a furnace, and the more volatile bromine is transported by a carrier gas and collected in a cold trap or a collection vessel.[\[1\]](#)[\[8\]](#)

[Click to download full resolution via product page](#)*Workflow for the production and purification of **Bromine-77**.*

## Determination of Half-life

The half-life of  $^{77}\text{Br}$  is determined with high precision using a gamma-ray spectrometry system, typically equipped with a High-Purity Germanium (HPGe) detector.[1]

Experimental Protocol:

- Sample Preparation: A calibrated source of  $^{77}\text{Br}$  is prepared and placed at a fixed, reproducible distance from the HPGe detector to ensure consistent counting geometry.
- Data Acquisition: The gamma-ray spectrum is acquired repeatedly over a period of several half-lives (e.g., 10-14 days). The counting time for each individual spectrum should be short relative to the half-life to minimize the effect of decay during the measurement.[1]
- Peak Analysis: For each spectrum, the net peak area of a prominent and well-resolved  $^{77}\text{Br}$  gamma-ray peak (e.g., 238.9 keV or 520.7 keV) is calculated.[1] Careful background subtraction is critical for accuracy.
- Decay Curve Analysis: The natural logarithm of the net peak area (which is directly proportional to the activity of the sample) is plotted against the measurement time.
- Half-life Calculation: The resulting data points are fitted to a linear equation ( $y = mx + c$ ). The slope ( $m$ ) of this line is equal to the negative of the decay constant ( $\lambda$ ). The half-life ( $t_{1/2}$ ) is then calculated using the formula:  $t_{1/2} = \ln(2) / -m$ .[1]



[Click to download full resolution via product page](#)

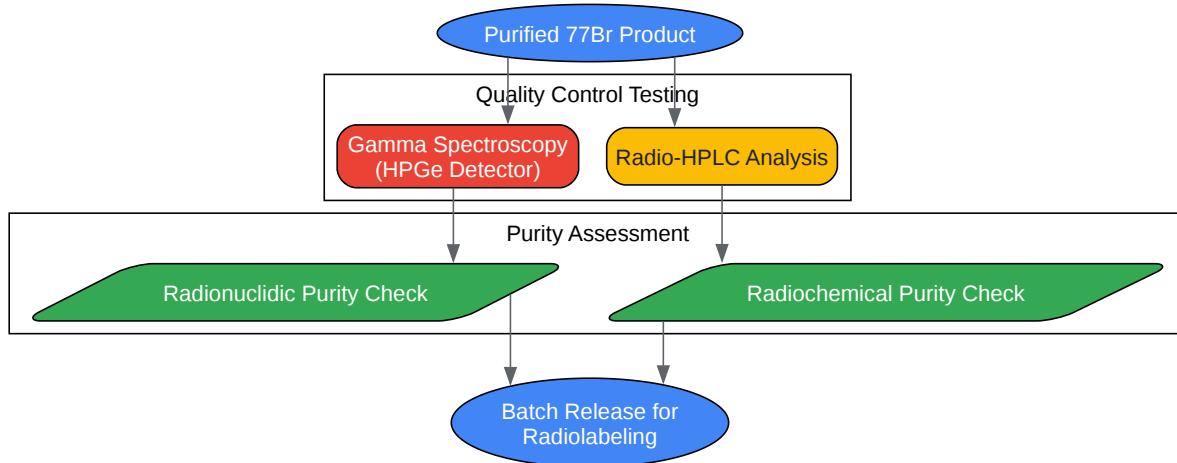
*Experimental workflow for determining the half-life of **Bromine-77**.*

## Quality Control of Bromine-77

To ensure the safety and efficacy of  $^{77}\text{Br}$ -labeled radiopharmaceuticals, rigorous quality control (QC) is essential to verify both radionuclidian and radiochemical purity.[1]

## Protocols for Quality Control:

- Radionuclidian Purity: This is determined using gamma-ray spectroscopy with an HPGe detector. The spectrum of the final product is analyzed to identify and quantify any gamma-emitting impurities. The energy and intensity of all observed peaks are compared to known library values for  $^{77}\text{Br}$  and potential contaminants.[1]
- Radiochemical Purity: This assesses the proportion of the total radioactivity that is in the desired chemical form (e.g.,  $[^{77}\text{Br}]\text{bromide}$  vs. other brominated species). It is typically measured using radio-High-Performance Liquid Chromatography (radio-HPLC). An HPLC system equipped with a suitable column and a radioactivity detector is used to separate different chemical forms, and the radioactivity in each peak is quantified.[1]

[Click to download full resolution via product page](#)*Workflow for the quality control of produced **Bromine-77**.*

## Conclusion

**Bromine-77** possesses favorable decay characteristics for broad applications in nuclear medicine.<sup>[1]</sup> Its production via cyclotron and the subsequent formulation of <sup>77</sup>Br-radiopharmaceuticals require stringent adherence to established protocols and rigorous quality control to ensure a safe, pure, and effective product for research and potential clinical use.<sup>[1]</sup> This guide provides a foundational understanding of the key technical aspects of **Bromine-77**, from its fundamental nuclear properties to the practical considerations for its production and quality assurance.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [mirdsoft.org](http://mirdsoft.org) [mirdsoft.org]
- 3. Bromine-77 - isotopic data and properties [chemlin.org]
- 4. Isotopes of bromine - Wikipedia [en.wikipedia.org]
- 5. [isotopes.gov](http://isotopes.gov) [isotopes.gov]
- 6. [mirdsoft.org](http://mirdsoft.org) [mirdsoft.org]
- 7. Improved production of <sup>76</sup>Br, <sup>77</sup>Br and <sup>80m</sup>Br via CoSe cyclotron targets and vertical dry distillation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [researchgate.net](http://researchgate.net) [researchgate.net]
- 9. Improved production of <sup>76</sup>Br, <sup>77</sup>Br and <sup>80m</sup>Br via CoSe cyclotron targets and vertical dry distillation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Nuclear Properties of Bromine-77]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1219884#bromine-77-half-life-and-gamma-emission-energies>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)